

# 5,5'-Dibromo-BAPTA: A Technical Guide to Aqueous Solubility and Stability

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## Compound of Interest

Compound Name: 5,5'-Dibromo-bapta

Cat. No.: B1147785

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the aqueous solubility and stability of **5,5'-Dibromo-BAPTA**, a widely utilized calcium chelator. This document consolidates available data, outlines detailed experimental protocols for characterization, and presents key information in a structured format to support research and development activities.

## Core Properties of 5,5'-Dibromo-BAPTA

**5,5'-Dibromo-BAPTA** is a derivative of the calcium-selective chelator BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid). The addition of two bromine atoms to the benzene rings modifies its calcium binding affinity. It is commonly supplied as a tetrapotassium salt, which enhances its water solubility.

Property	Data	Source(s)
Chemical Name	1,2-Bis(2-amino-5-bromophenoxy)ethane-N,N,N',N'-tetraacetic acid	[1]
Molecular Formula	C22H22Br2N2O10 (Free Acid)	[1]
C22H18Br2K4N2O10 (Tetrapotassium Salt)	[2][3]	
Molecular Weight	634.23 g/mol (Free Acid)	[1]
786.59 g/mol (Tetrapotassium Salt)		
CAS Number	111248-72-7 (Free Acid)	
73630-11-2 (Tetrapotassium Salt)		
Appearance	White to off-white solid	
Calcium Dissociation Constant (Kd)	3.6 $\mu$ M (in the absence of Mg <sup>2+</sup> )	
Storage (Solid)	4°C	

## Aqueous Solubility

The tetrapotassium salt of **5,5'-Dibromo-BAPTA** is described as being soluble in water. However, specific quantitative data regarding its solubility limit (e.g., in mg/mL or molarity) in various aqueous buffers and at different temperatures is not readily available in the public literature. For the parent compound, BAPTA, the free acid is sparingly soluble in aqueous buffers, while the tetrapotassium salt is more soluble. It is reasonable to expect a similar trend for **5,5'-Dibromo-BAPTA**.

To obtain precise solubility data, it is recommended to perform experimental determination. A widely accepted method for this is the shake-flask method.

## Experimental Protocol: Solubility Determination (Shake-Flask Method)

This protocol outlines the steps to determine the equilibrium solubility of **5,5'-Dibromo-BAPTA** tetrapotassium salt in a specific aqueous buffer.

Materials:

- **5,5'-Dibromo-BAPTA** tetrapotassium salt
- Aqueous buffer of choice (e.g., phosphate-buffered saline (PBS) pH 7.4)
- Calibrated pH meter
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **5,5'-Dibromo-BAPTA** tetrapotassium salt to a known volume of the desired aqueous buffer in a sealed container. The excess solid should be clearly visible.
- **Equilibration:** Place the container in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C or 37°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.

- Phase Separation: After equilibration, centrifuge the suspension at a high speed to pellet the undissolved solid.
- Filtration: Carefully withdraw a sample of the supernatant and filter it through a syringe filter to remove any remaining particulate matter.
- Quantification:
  - Prepare a series of standard solutions of **5,5'-Dibromo-BAPTA** of known concentrations in the same buffer.
  - Analyze the standard solutions and the filtered sample solution by a validated HPLC method to determine the concentration of the dissolved compound.
  - Construct a calibration curve from the standard solutions and use it to determine the concentration of **5,5'-Dibromo-BAPTA** in the sample.
- Data Reporting: The solubility is reported as the mean of multiple determinations in units such as mg/mL or mmol/L at the specified temperature and pH.

## Workflow for Solubility Determination

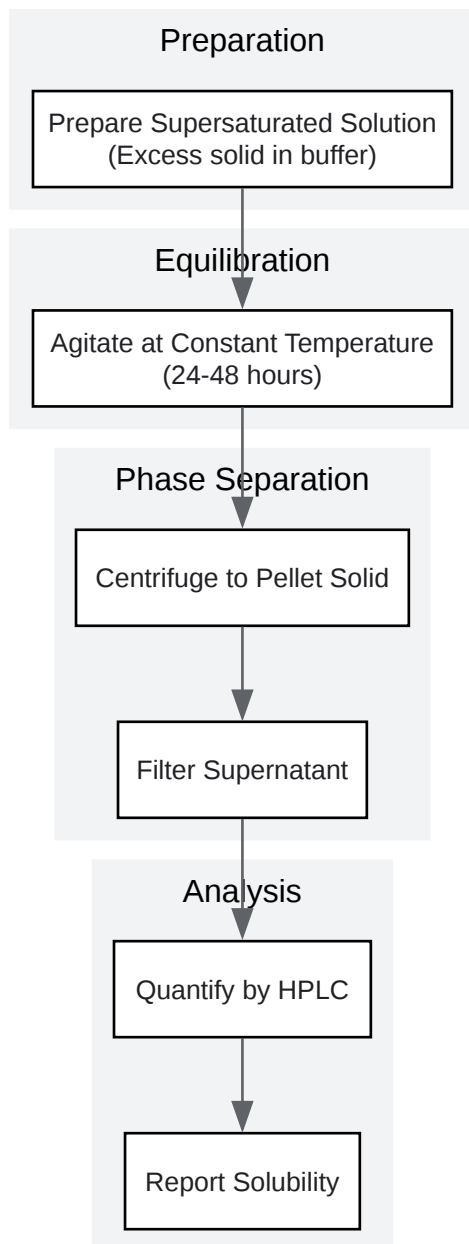
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Figure 1. Experimental workflow for determining the aqueous solubility of **5,5'-Dibromo-BAPTA**.

## Aqueous Stability

The stability of **5,5'-Dibromo-BAPTA** in aqueous solutions is a critical factor for its effective use, particularly for in vitro and in vivo applications. While specific stability data is not widely published, information on the parent BAPTA molecule suggests that aqueous solutions may not be stable for extended periods. For BAPTA, it is recommended not to store aqueous solutions for more than one day. The ester forms of BAPTA derivatives are generally considered more stable for long-term storage when kept anhydrous.

Potential degradation pathways in aqueous solutions include hydrolysis and photodecomposition. To rigorously assess the stability, forced degradation studies are recommended.

## Experimental Protocol: Forced Degradation Studies

This protocol describes a general approach to assess the stability of **5,5'-Dibromo-BAPTA** under various stress conditions.

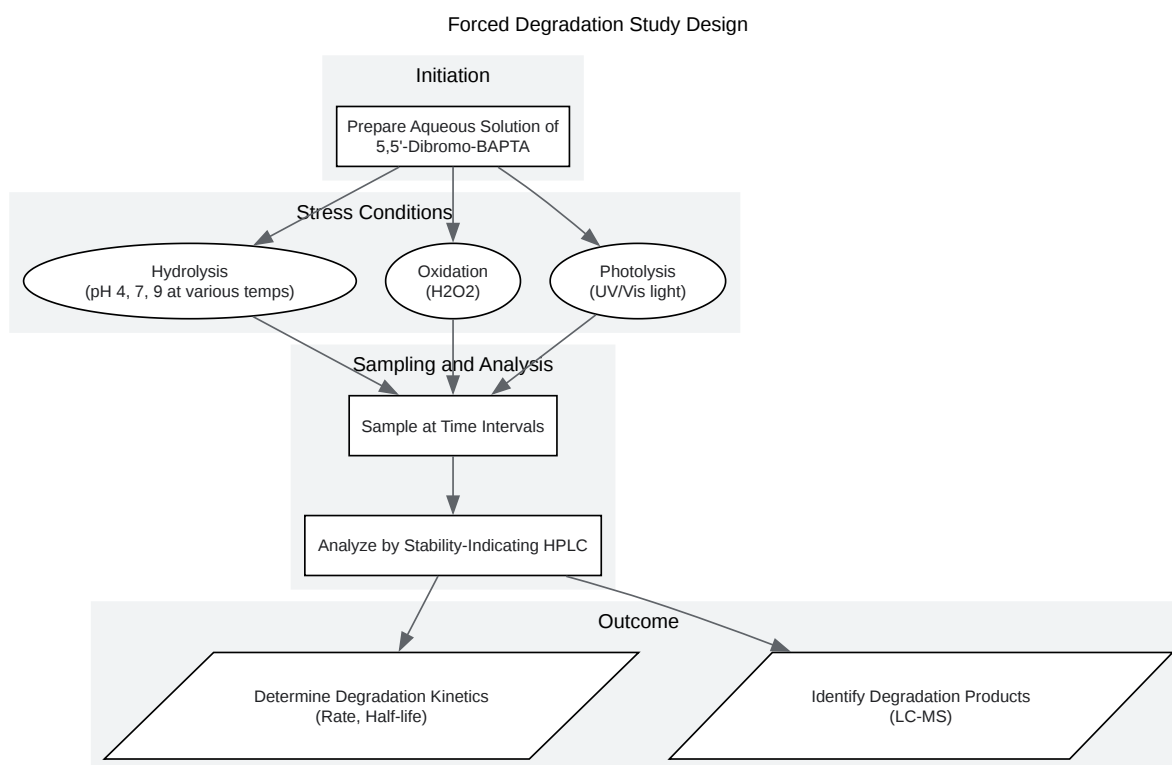
Materials:

- **5,5'-Dibromo-BAPTA** tetrapotassium salt
- Aqueous buffers of different pH values (e.g., pH 4, 7, and 9)
- Hydrogen peroxide solution (for oxidative stress)
- Thermostatically controlled ovens/incubators
- Photostability chamber with controlled light exposure (UV and visible)
- HPLC system with a stability-indicating method (a method that can separate the intact drug from its degradation products)
- LC-MS system for identification of degradation products (optional)

Procedure:

- **Solution Preparation:** Prepare solutions of **5,5'-Dibromo-BAPTA** in the different aqueous buffers.

- Stress Conditions:
  - Hydrolytic Stability: Aliquot the solutions into sealed vials and store them at different temperatures (e.g., 4°C, 25°C, and an elevated temperature like 50°C) for a defined period.
  - Oxidative Stability: Add a low concentration of hydrogen peroxide (e.g., 3%) to a solution of the compound and incubate at room temperature.
  - Photostability: Expose a solution of the compound to a controlled source of UV and visible light in a photostability chamber. A control sample should be kept in the dark at the same temperature.
- Time-Point Sampling: At specified time intervals (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw samples from each stress condition.
- Analysis:
  - Analyze each sample using a validated stability-indicating HPLC method.
  - Quantify the remaining concentration of intact **5,5'-Dibromo-BAPTA**.
  - Monitor for the appearance of new peaks, which indicate degradation products.
- Data Analysis:
  - Plot the concentration of **5,5'-Dibromo-BAPTA** versus time for each condition.
  - Determine the degradation rate constant and half-life under each condition.
  - If possible, use LC-MS to identify the major degradation products.



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Figure 2. A logical workflow for conducting forced degradation studies to assess the stability of **5,5'-Dibromo-BAPTA**.

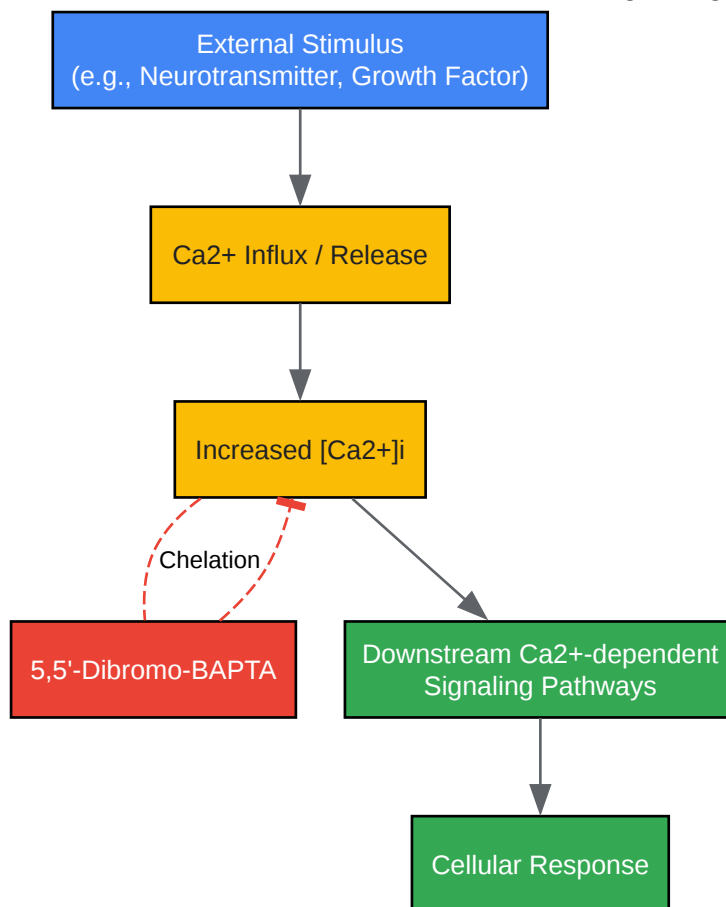
## Signaling and Functional Context

**5,5'-Dibromo-BAPTA** is primarily used to buffer intracellular calcium concentrations, thereby allowing researchers to investigate the role of calcium signaling in various cellular processes.



By chelating free  $\text{Ca}^{2+}$  ions, it can be used to prevent downstream signaling events that are triggered by calcium influx or release from intracellular stores.

#### Role of 5,5'-Dibromo-BAPTA in Calcium Signaling



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Figure 3. Diagram illustrating the inhibitory effect of **5,5'-Dibromo-BAPTA** on calcium signaling pathways.

## Summary and Recommendations

While **5,5'-Dibromo-BAPTA** is a valuable tool for cellular biology and neuroscience research, a thorough understanding of its aqueous solubility and stability is essential for the design and interpretation of experiments. The information provided in this guide serves as a starting point for researchers. It is strongly recommended that for any critical application, the solubility and stability of **5,5'-Dibromo-BAPTA** be experimentally determined under the specific conditions of use. The protocols outlined herein provide a robust framework for such characterization.

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